An In-Depth Technical Guide to 4-isopropylphenyl azide

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Compound of Interest

Compound Name:	*1-azido-4-(propan-2-yl)benzene*
CAS No.:	*77721-45-0*
Cat. No.:	*B6270622*

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of 4-isopropylphenyl azide, a versatile chemical intermediate with significant potential in synthetic chemistry and drug development. This document will delve into its fundamental properties, a detailed synthesis protocol, its characteristic spectroscopic signature, and its applications, with a focus on the underlying scientific principles.

Core Molecular Attributes

4-isopropylphenyl azide is an aromatic organic compound featuring an isopropyl group and an azide functional group attached to a benzene ring in a para configuration.

Molecular Formula and Weight

The chemical formula for 4-isopropylphenyl azide is $C_9H_{11}N_3$.

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Based on this formula, the molecular weight is calculated as follows:

- (9 x 12.011 u for Carbon) + (11 x 1.008 u for Hydrogen) + (3 x 14.007 u for Nitrogen) = 161.21 g/mol

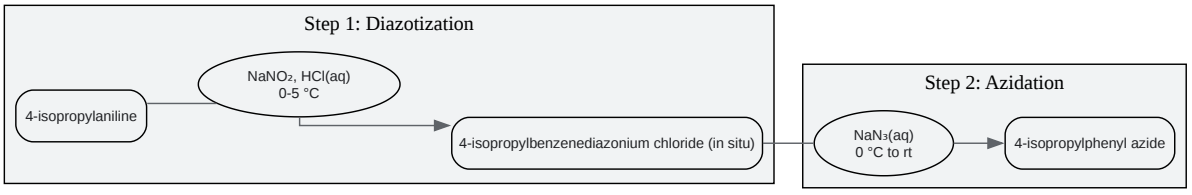
Property	Value
Molecular Formula	$C_9H_{11}N_3$
Molecular Weight	161.21 g/mol
IUPAC Name	1-azido-4-isopropylbenzene

Synthesis of 4-isopropylphenyl azide

The most common and efficient method for the synthesis of aryl azides is through the diazotization of the corresponding aniline, followed by a reaction with an azide salt.[1][2][3] This well-established two-step, one-pot procedure is highly applicable for the preparation of 4-isopropylphenyl azide from its readily available precursor, 4-isopropylaniline.[1]

Reaction Pathway

The synthesis proceeds via the in-situ formation of a diazonium salt from 4-isopropylaniline, which is then displaced by the azide ion.



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Caption: Synthesis of 4-isopropylphenyl azide from 4-isopropylaniline.

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Detailed Experimental Protocol

Materials:

- 4-isopropylaniline (1.0 eq)
- Concentrated Hydrochloric Acid (HCl, 3.0 eq)
- Sodium Nitrite ($NaNO_2$, 1.1 eq)
- Sodium Azide (NaN_3, 1.2 eq)
- Deionized Water
- Diethyl Ether (or other suitable organic solvent)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Ice bath
- Stir plate and stir bar
- Separatory funnel

Procedure:

- Preparation of the Aniline Solution: In a round-bottom flask equipped with a magnetic stir bar, dissolve 4-isopropylaniline in a mixture of concentrated hydrochloric acid and deionized water.
- Cooling: Place the flask in an ice bath and stir vigorously until the temperature of the solution is between 0 and 5 °C. Maintaining this low temperature is critical as diazonium salts are unstable at higher temperatures.[1]
- Diazotization: In a separate beaker, prepare a solution of sodium nitrite in a minimal amount of cold deionized water. Add this sodium nitrite solution dropwise to the cold aniline solution. The rate of addition should be carefully controlled to ensure the internal temperature does not exceed 5 °C.[1]

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- Azidation: Prepare a solution of sodium azide in deionized water. Slowly add this solution to the freshly prepared diazonium salt solution while maintaining the temperature at 0-5 °C. After the addition is complete, the reaction mixture can be allowed to slowly warm to room temperature and stirred for an additional 1-2 hours.

- Workup: Transfer the reaction mixture to a separatory funnel. Extract the aqueous layer with diethyl ether (3 x 50 mL). Combine the organic layers and wash with saturated sodium bicarbonate solution, followed by brine.

- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.

Physicochemical and Spectroscopic Characterization

While specific experimental data for 4-isopropylphenyl azide is not readily available in published literature, its spectroscopic characteristics can be reliably predicted based on the known data of its precursor, 4-isopropylaniline, and the characteristic spectral features of the azide functional group.

Predicted Spectroscopic Data

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Technique	Predicted Features
^{1}H NMR ($CDCl_3$)	δ ~7.2-7.3 (d, 2H, aromatic), δ ~7.0-7.1 (d, 2H, aromatic), δ ~2.9 (septet, 1H, CH), δ ~1.2 (d, 6H, CH_3)
^{13}C NMR ($CDCl_3$)	δ ~148-150 (C-ipso, C-N_3), δ ~138-140 (C-ipso, C-isopropyl), δ ~127-129 (aromatic CH), δ ~119-121 (aromatic CH), δ ~34 (CH), δ ~24 (CH_3)
IR Spectroscopy	~2100-2130 cm^{-1} (strong, sharp, N_3 asymmetric stretch), ~2960 cm^{-1} (C-H stretch, aliphatic), ~1600, 1500 cm^{-1} (C=C stretch, aromatic)
Mass Spec. (EI)	M^+ at m/z 161, loss of N_2 (m/z 133), loss of CH_3 (m/z 118)

Rationale for Predictions:

- ^{1}H NMR: The aromatic protons will appear as two doublets, characteristic of a 1,4-disubstituted benzene ring. The chemical shifts are predicted to be slightly downfield compared to 4-isopropylaniline due to the electron-withdrawing nature of the azide group. The isopropyl group will show a characteristic septet for the methine proton and a doublet for the two equivalent methyl groups.[4]

- ^{13}C NMR: The ipso-carbon attached to the azide group will be significantly deshielded. The other aromatic and aliphatic carbons will have chemical shifts similar to those in 4-isopropylaniline.[5]

- IR Spectroscopy: The most prominent and diagnostic peak for an azide is the strong, sharp absorption band corresponding to the asymmetric stretch of the N_3 group, which typically appears in the 2100-2130 cm^{-1} region.[6]

- Mass Spectrometry: The molecular ion peak is expected at m/z 161. A characteristic fragmentation pattern for aryl azides is the loss of a molecule of nitrogen (N_2), which would result in a significant peak at m/z 133.[7] Further fragmentation would likely involve the loss of a methyl group from the isopropyl moiety.

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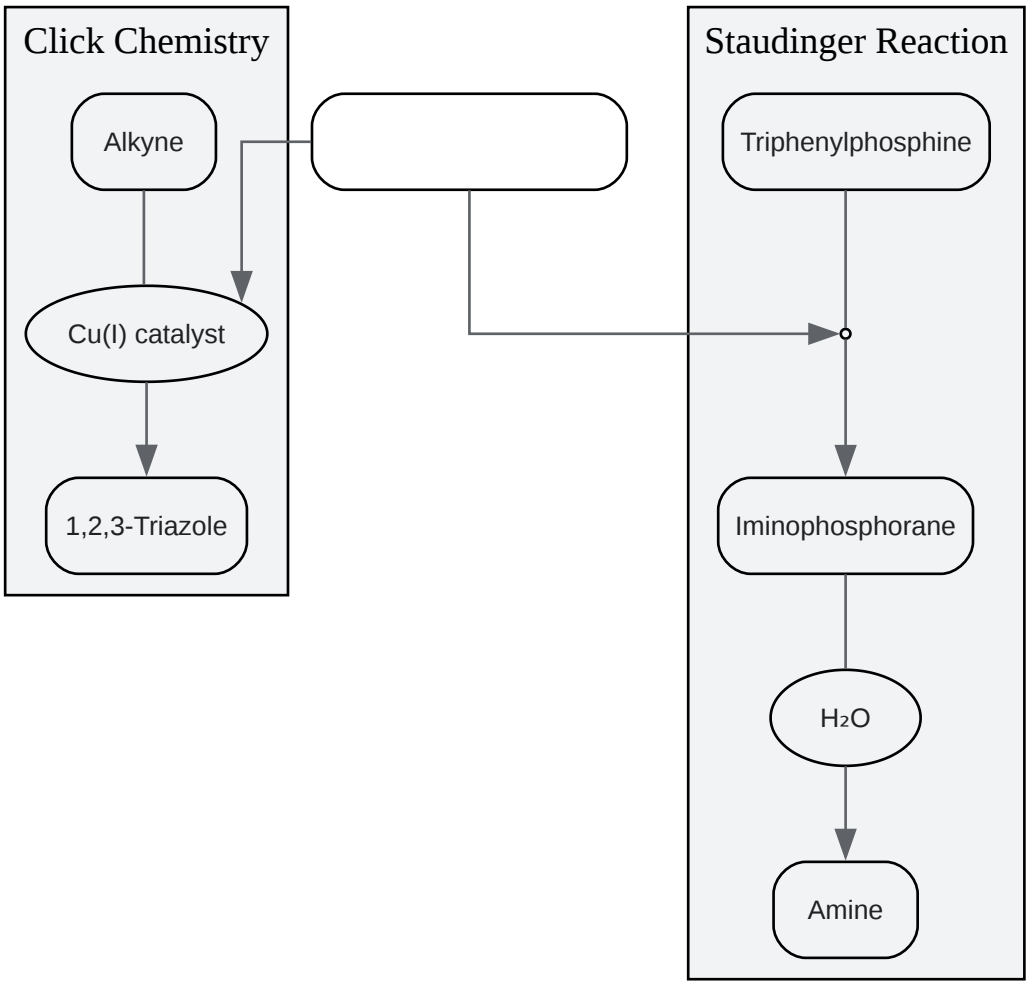
Reactivity and Applications in Drug Development

The azide functional group in 4-isopropylphenyl azide is a versatile handle for a variety of chemical transformations, making it a valuable building block in organic synthesis and drug discovery.

Key Reactions of Aryl Azides



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Caption: Key reactions of 4-isopropylphenyl azide.

- 1,3-Dipolar Cycloaddition (Click Chemistry): Aryl azides readily undergo copper-catalyzed or strain-promoted cycloaddition reactions with alkynes to form stable 1,2,3-triazole linkages.

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This highly efficient and bioorthogonal reaction is extensively used in drug discovery for lead optimization, bioconjugation, and the synthesis of complex molecules.[3]

- Staudinger Reaction: The reaction of an aryl azide with a phosphine, such as triphenylphosphine, yields an iminophosphorane. This intermediate can then be hydrolyzed to produce a primary amine, providing a mild method for the reduction of azides.[8]

Applications in Drug Development

The unique reactivity of the azide group makes 4-isopropylphenyl azide a valuable tool for:

- Bioconjugation: Attaching drug molecules, probes, or imaging agents to biomolecules such as proteins or nucleic acids.
- Prodrug Design: The azide group can be used as a bioreversible masking group for amines, which can be reduced in vivo to release the active drug.
- Combinatorial Chemistry: The reliability of click chemistry allows for the rapid synthesis of large libraries of compounds for high-throughput screening.

Safety and Handling

Organic azides are energetic compounds and should be handled with appropriate caution.

- Explosion Hazard: Aryl azides can be explosive, especially when heated or subjected to shock. It is crucial to avoid heating the neat compound and to use appropriate safety measures, such as a blast shield, during its synthesis and handling.[9]
- Toxicity: While specific toxicity data for 4-isopropylphenyl azide is not available, it should be handled as a potentially toxic substance. Avoid inhalation, ingestion, and skin contact.
- Storage: Store in a cool, dark, and well-ventilated area, away from heat and sources of ignition.

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